

# 2,3,5,6-Tetrafluoropyridine: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,5,6-Tetrafluoropyridine

Cat. No.: B1295328

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,3,5,6-Tetrafluoropyridine** (CAS No: 2875-18-5). It is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely. The information is compiled from publicly available safety data sheets and toxicological resources.

## Section 1: Chemical and Physical Properties

**2,3,5,6-Tetrafluoropyridine** is a fluorinated heterocyclic compound used as an intermediate in organic and pharmaceutical synthesis.<sup>[1][2]</sup> Its key physical and chemical properties are summarized below.

| Property          | Value                                   | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C <sub>5</sub> HF <sub>4</sub> N        | [3]       |
| Molecular Weight  | 151.06 g/mol                            | [4]       |
| Appearance        | Clear, colorless to light yellow liquid | [1]       |
| Boiling Point     | 102 °C (lit.)                           | [2]       |
| Density           | 1.499 g/mL at 25 °C (lit.)              | [2]       |
| Flash Point       | 31 °C (87.8 °F) - closed cup            |           |
| Refractive Index  | n <sub>20/D</sub> 1.4046 (lit.)         | [2]       |
| CAS Number        | 2875-18-5                               | [4]       |

## Section 2: Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is a flammable liquid and can cause significant irritation upon contact.

| Hazard Class                                     | GHS Category                      | Hazard Statement                       |
|--|-----------------------------------|--|
| Flammable Liquids                                | Category 3                        | H226: Flammable liquid and vapor       |
| Skin Corrosion/Irritation                        | Category 2                        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | Category 2                        | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | Category 3                        | H335: May cause respiratory irritation |
| Acute Toxicity, Oral                             | Category 4 (10% of notifications) | H302: Harmful if swallowed             |

Source(s):[4]

Toxicological Data Summary: While GHS classifications indicate potential toxicity, specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2,3,5,6-Tetrafluoropyridine** are not readily available in the public domain. The hazard classifications are based on aggregated data from suppliers and regulatory inventories. [4] The primary hazards are associated with its flammability and irritant properties.

## Section 3: Safety and Handling Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **2,3,5,6-Tetrafluoropyridine**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]

Handling Procedures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]
- Keep the container tightly closed when not in use.[4]
- Use only non-sparking tools.[4]
- Avoid breathing mist, vapors, or spray.[5]
- Do not get in eyes, on skin, or on clothing.[5]
- Wash hands and any exposed skin thoroughly after handling.[5]

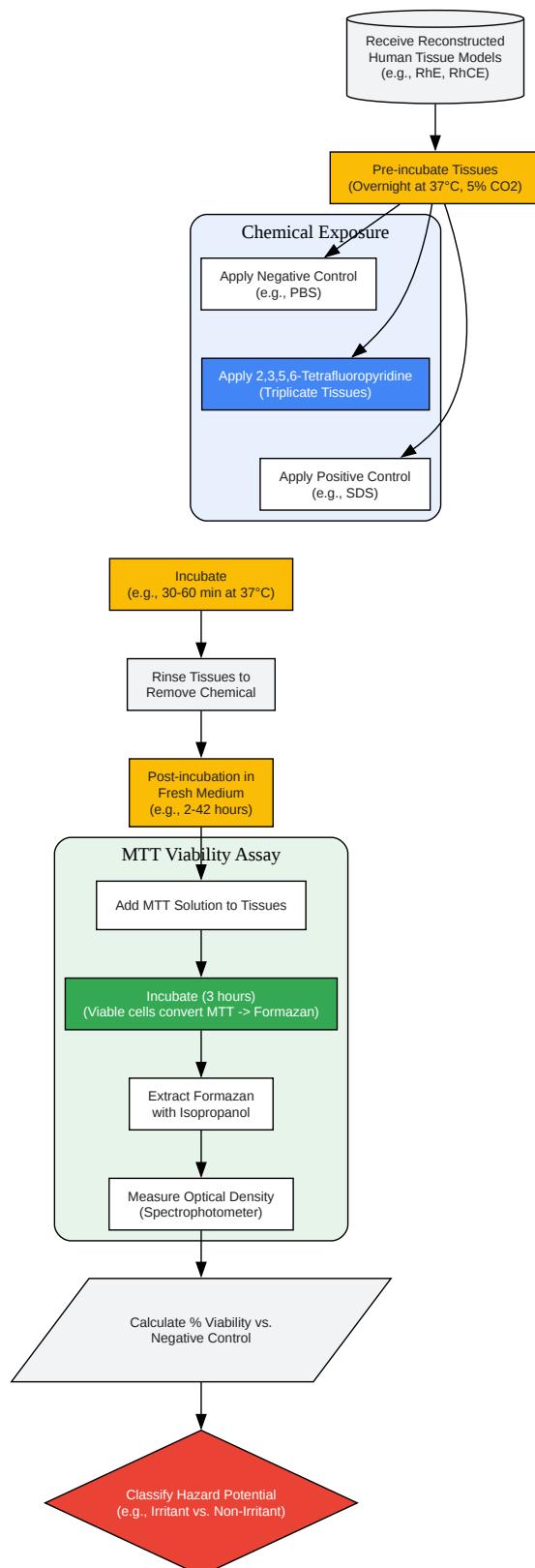
Storage:

- Store in a cool, well-ventilated place.[6]

- Keep in a tightly closed container.
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

**Disposal:**

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[6\]](#)



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)